

Safety and handling of (R)-Pyrrolidin-3-ylmethanol hydrochloride

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Compound of Interest

Compound Name: (R)-Pyrrolidin-3-ylmethanol
hydrochloride

Cat. No.: B582443

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An In-Depth Technical Guide to the Safe Handling and Application of (R)-Pyrrolidin-3-ylmethanol Hydrochloride

This guide provides a comprehensive framework for the safe handling, storage, and use of **(R)-Pyrrolidin-3-ylmethanol hydrochloride** (CAS No. 1227157-98-3) in research and development environments. As a chiral building block, this compound is of significant interest in medicinal chemistry and drug discovery.^{[1][2]} Adherence to rigorous safety protocols is paramount to mitigate risks and ensure the integrity of experimental outcomes. This document is intended for researchers, scientists, and drug development professionals.

Compound Profile and Hazard Identification

(R)-Pyrrolidin-3-ylmethanol hydrochloride is a chiral heterocyclic compound featuring a pyrrolidine ring.^[1] Its hydrochloride salt form generally enhances stability and water solubility compared to the free base.^[1] Understanding its inherent properties is the foundation of a robust safety protocol.

Physicochemical Properties

A summary of key properties, based on available data for the compound and its enantiomer, is presented below.^{[1][3][4]}

Property	Value	Source
CAS Number	1227157-98-3	[3]
Molecular Formula	C ₅ H ₁₂ ClNO	[3][4]
Molecular Weight	137.61 g/mol	[3][4]
Appearance	Off-white to pale beige solid	[1]
Key Characteristic	Hygroscopic (absorbs moisture from the air)	[1]
Solubility	Slightly soluble in water; better solubility in methanol and DMSO	[1][5]
Storage	Sealed in dry, room temperature conditions	[3][4]

Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for the (R)-hydrochloride isomer is not universally available, data from the parent free base, (Pyrrolidin-3-yl)methanol, provides critical hazard information as classified under the Globally Harmonized System (GHS).[6] It is prudent to handle the hydrochloride salt with the assumption of similar or greater hazards until specific data becomes available.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3 (Respiratory)	H335: May cause respiratory irritation

(Data derived from the parent compound (Pyrrolidin-3-yl)methanol)[6]

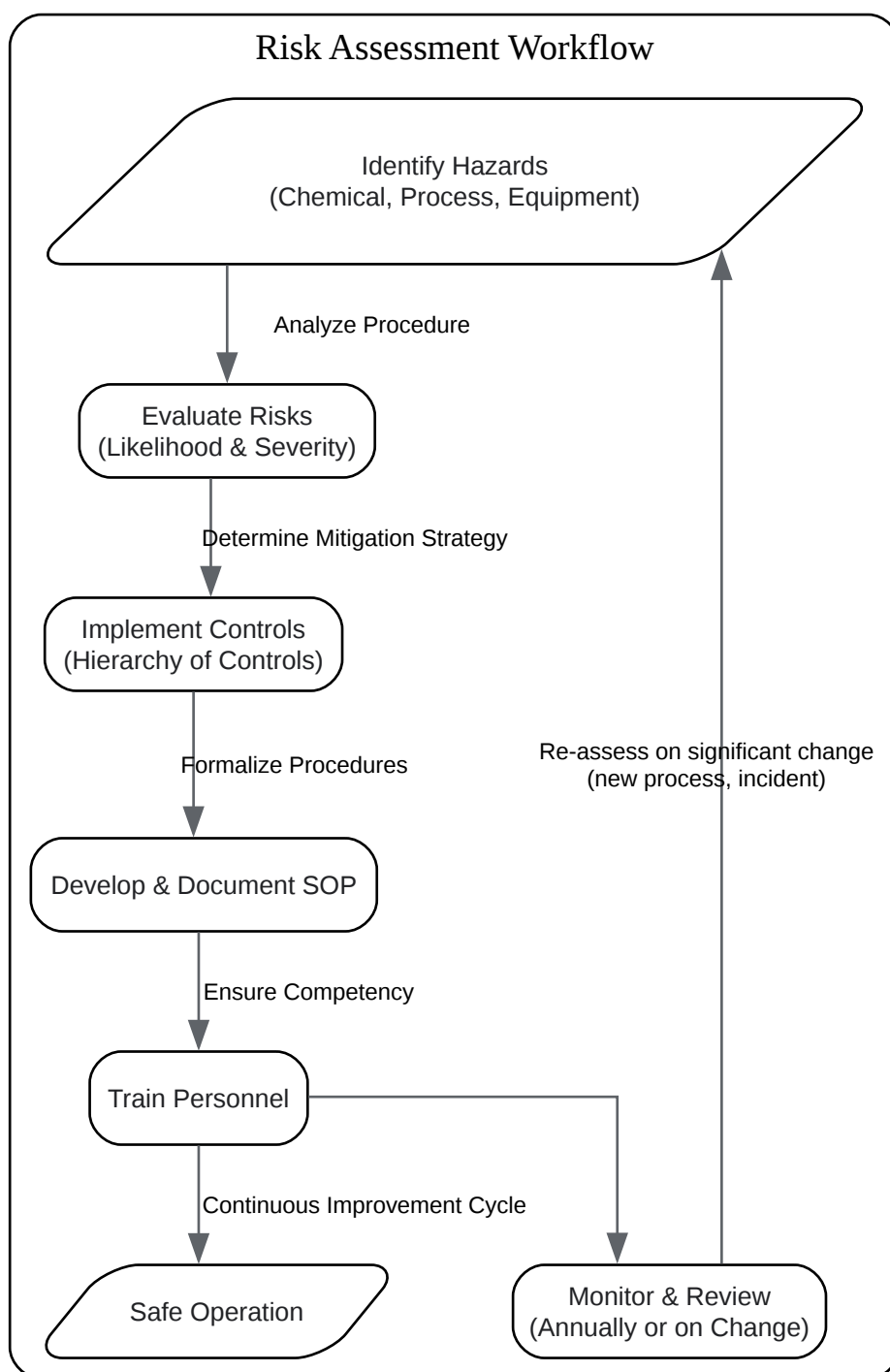
These classifications mandate careful handling to avoid direct contact and inhalation. The primary risks are irritation to the skin, eyes, and respiratory system.^[6]

The Core of Safety: Risk Assessment and the Hierarchy of Controls

Before any laboratory work commences, a thorough risk assessment is mandatory.^{[7][8][9]} This process involves identifying hazards, evaluating the risks associated with specific experimental procedures, and implementing control measures.^{[7][9]}

The Risk Assessment Workflow

A systematic approach to risk assessment ensures all potential hazards are considered and managed. This workflow is a self-validating system, requiring continuous review and adaptation.^[10]

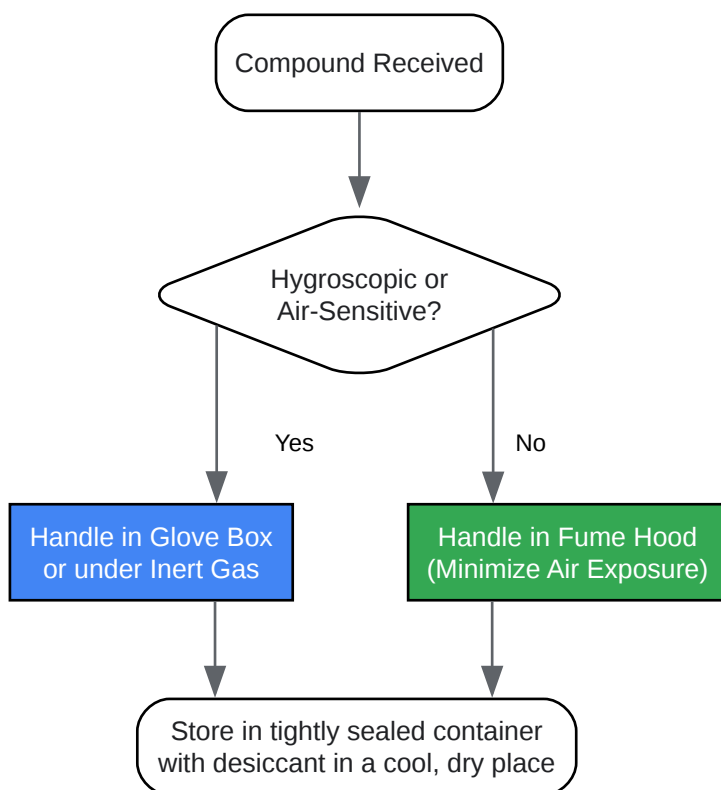
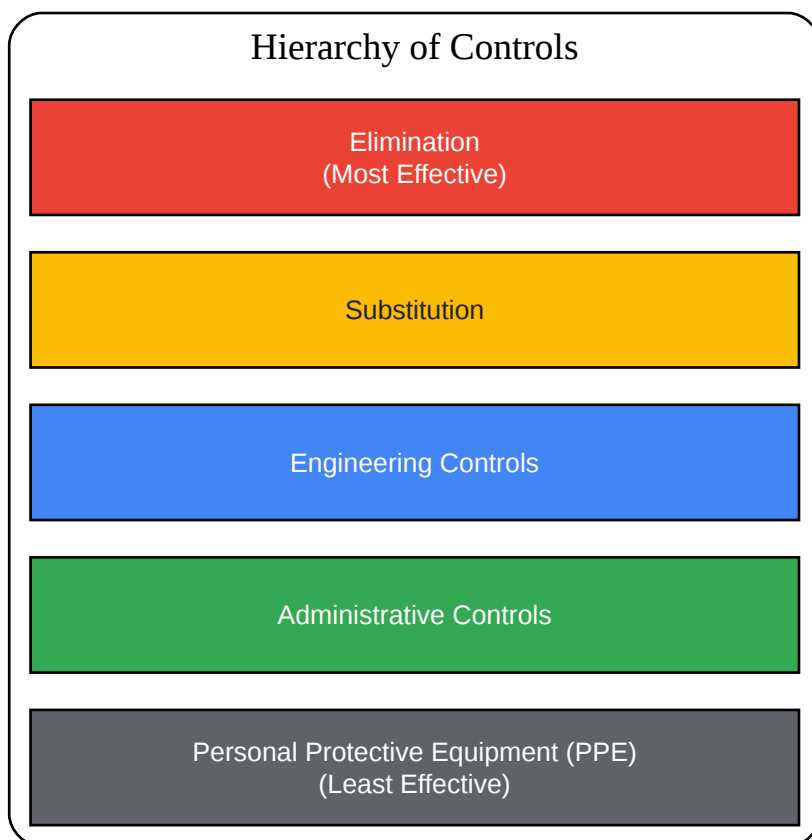


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Caption: A systematic workflow for conducting and maintaining laboratory risk assessments.

Implementing the Hierarchy of Controls

The most effective safety strategies prioritize eliminating hazards over relying solely on personal protective equipment (PPE).^{[9][10]} This "Hierarchy of Controls" provides a framework for selecting the most robust risk mitigation measures.



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